

# Addressing ionization problems in mass spectrometry of lactones

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## Compound of Interest

Compound Name: Aphadilactone B

Cat. No.: B1150777

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## Technical Support Center: Mass Spectrometry of Lactones

Welcome to the technical support center for the mass spectrometry analysis of lactones. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and answers to frequently asked questions related to the challenges in lactone analysis.

### Troubleshooting Guides

This section provides systematic guides to address common ionization problems encountered during the mass spectrometry of lactones.

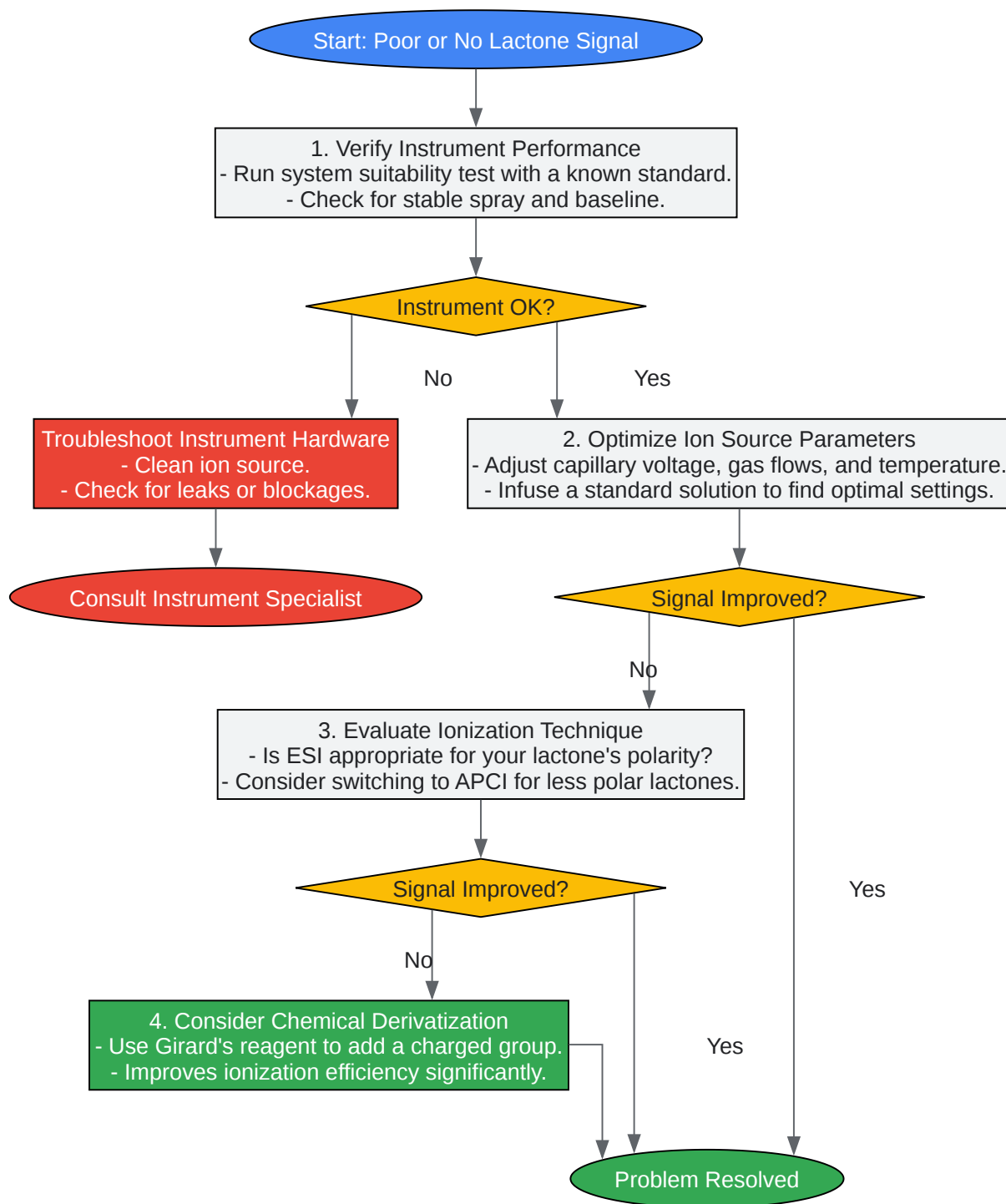
#### Guide 1: Troubleshooting Poor or No Signal

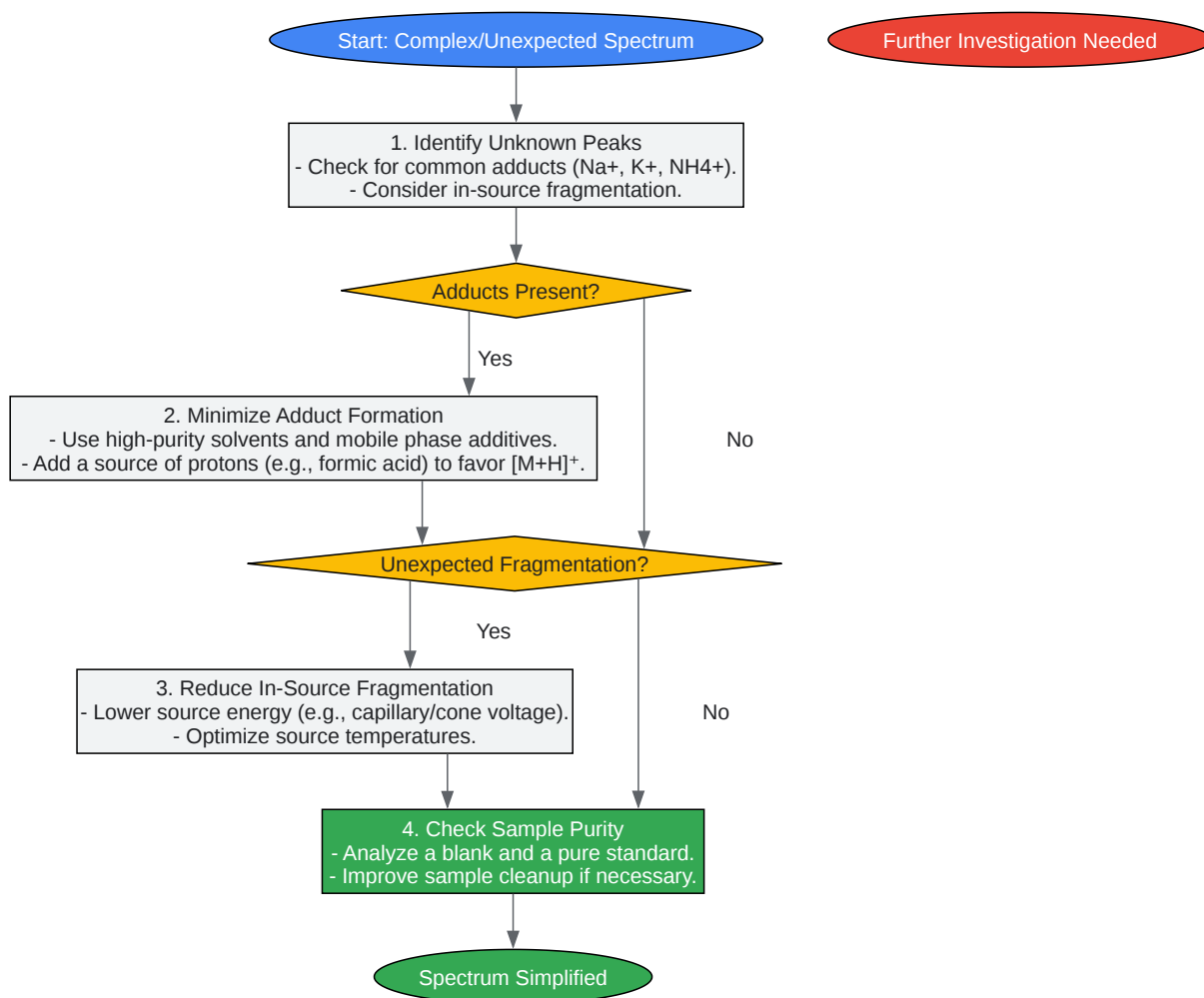
Low or absent signal for your lactone analyte can be frustrating. This guide provides a step-by-step approach to diagnose and resolve the issue.

Symptoms:

- No peak corresponding to the lactone's expected  $m/z$ .
- Very low signal-to-noise ratio for the analyte peak.

Troubleshooting Workflow:





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